

Sodium Bifluoride: A Comprehensive Safety and Technical Analysis for Research and Development

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium bifluoride

Cat. No.: B072585

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive analysis of the safety data sheet (SDS) for **sodium bifluoride** (CAS No. 1333-83-1). The information is curated to meet the specific needs of laboratory and drug development professionals, with a focus on quantitative data, experimental methodologies, and clear visual representations of key safety information.

Quantitative Safety Data

The following tables summarize the key quantitative data extracted from various safety data sheets for **sodium bifluoride**. This information is crucial for risk assessment and the implementation of appropriate safety protocols in a laboratory or manufacturing setting.

Table 1: Physical and Chemical Properties

Property	Value	Reference
Chemical Formula	NaHF ₂	[1]
Molecular Weight	61.99 g/mol	[1]
Appearance	White crystalline solid/powder	[2][3]
Odor	Pungent	[2][3]
Melting Point	160 °C (decomposes)	[4]
Solubility in Water	Freely soluble	[3]
Density	2.08 g/cm ³	[4]

Table 2: Toxicological Data

Endpoint	Value	Species	Reference
Acute Oral Toxicity (LD50)	50 to 500 mg/kg	Rat	[5]

LD50 (Lethal Dose, 50%) is the dose of a substance that is lethal to 50% of a population of test animals.

Table 3: Occupational Exposure Limits

Organization	Limit	Value (as F)	Reference
OSHA (PEL)	Time-Weighted Average (TWA)	2.5 mg/m ³	[1][2]
ACGIH (TLV)	Time-Weighted Average (TWA)	2.5 mg/m ³	[1][2]
NIOSH (REL)	Time-Weighted Average (TWA)	2.5 mg/m ³	[2]
CAL/OSHA (PEL)	Time-Weighted Average (TWA)	2.5 mg/m ³	[1]

PEL: Permissible Exposure Limit; TLV: Threshold Limit Value; REL: Recommended Exposure Limit.

Table 4: Biological Exposure Indices (BEI)

Parameter	Value	Biological Specimen	Sampling Time	Reference
Fluoride	2 mg/L	Urine	Prior to shift	[1]
Fluoride	3 mg/L	Urine	End of shift	[1]

BEI are guidance values for assessing biological monitoring results.

Hazard Identification and Classification

Sodium bifluoride is classified as a hazardous chemical. The following diagrams illustrate its classification according to the Globally Harmonized System (GHS) and the National Fire Protection Association (NFPA) 704 standard.



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GHS Hazard Communication for Sodium Bifluoride
NFPA 704 Hazard Diamond for Sodium Bifluoride

Experimental Protocols

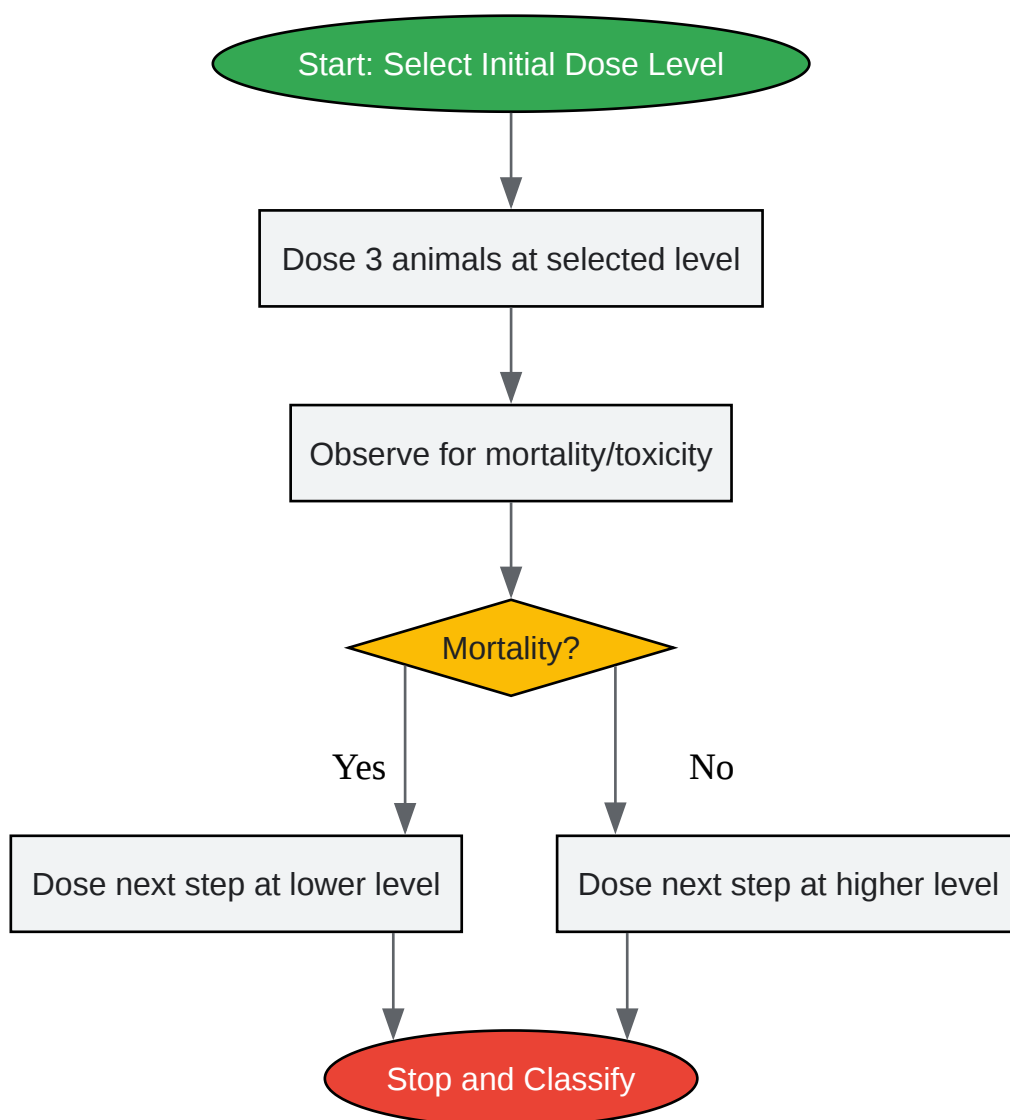
The toxicological and exposure data presented in the safety data sheets are derived from standardized experimental protocols. The following provides an overview of the methodologies typically employed for the key endpoints.

Acute Oral Toxicity Testing (OECD 423)

The acute toxic class method is a stepwise procedure that uses a small number of animals to classify a substance's toxicity.[\[6\]](#)

Methodology:

- **Animal Selection:** Healthy, young adult rats of a single sex (typically females) are used.[\[6\]](#)
- **Dosing:** The test substance is administered orally in a stepwise manner using defined dose levels (e.g., 5, 50, 300, 2000 mg/kg).[\[7\]](#)
- **Observation:** Animals are observed for mortality and clinical signs of toxicity for at least 14 days.[\[6\]](#)
- **Endpoint:** The absence or presence of compound-related mortality at a particular dose determines the next step and ultimately the classification of the substance.[\[6\]](#)



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Workflow for OECD 423 Acute Oral Toxicity Test

Skin Corrosion/Irritation Testing (OECD 404 & 431)

A tiered testing strategy is employed, prioritizing in vitro methods to reduce animal testing.^[1]

Methodology:

- In Vitro Assessment (OECD 431): The test substance is applied to a reconstructed human epidermis (RhE) model. Cell viability is measured to predict skin corrosion potential.^[1]

- In Vivo Assessment (OECD 404 - if required): If in vitro results are inconclusive, the substance is applied to the skin of a single rabbit. The site is observed for erythema and edema over 14 days.[8]

Eye Irritation/Corrosion Testing (OECD 405)

Similar to skin irritation testing, a weight-of-the-evidence and tiered approach is used.[2]

Methodology:

- Weight-of-the-Evidence Analysis: Existing data on physicochemical properties and toxicity to skin are reviewed.[9]
- In Vivo Test (if necessary): A single dose of the substance is applied to one eye of a single animal (typically a rabbit). The eye is observed for effects on the cornea, iris, and conjunctiva.[3]

Occupational Exposure Monitoring (NIOSH 7906 / OSHA ID-110)

These methods are used to determine the concentration of fluorides in the workplace air.[10][11]

Methodology:

- Sampling: A known volume of air is drawn through a filter cassette containing a mixed-cellulose ester filter (for particulates) and a treated backup pad (for hydrogen fluoride gas). [12][13]
- Sample Preparation: The filter and pad are treated to extract the fluoride ions.[12]
- Analysis: The fluoride concentration is determined using an ion-selective electrode or ion chromatography.[10][12]

Safe Handling and Personal Protective Equipment (PPE)

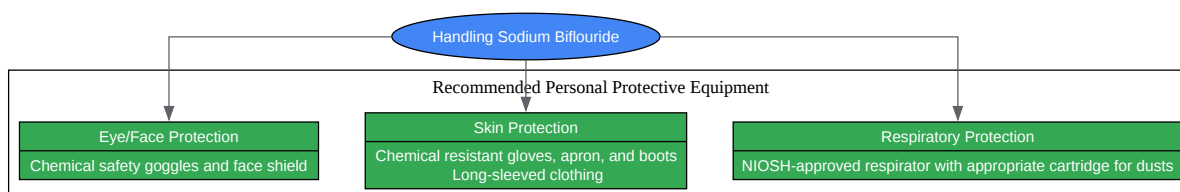
Given the hazardous nature of **sodium bifluoride**, strict adherence to safety protocols is mandatory.

Handling and Storage:

- Handle in a well-ventilated area, preferably in a chemical fume hood.[2]
- Avoid contact with skin, eyes, and clothing.[2]
- Do not ingest or inhale dust.[2]
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1]
- Keep away from incompatible materials such as strong acids, bases, and metals.[3][6]

Personal Protective Equipment (PPE):

The following diagram illustrates the recommended PPE for handling **sodium bifluoride**.



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PPE for Handling Sodium Bifluoride

First Aid Measures

In case of exposure, immediate action is critical.

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[6]

- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[2]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.[6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6]

Note to Physician: Product is a corrosive material. Treat symptomatically.[14]

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[2]
- Conditions to Avoid: Moisture, heat, and incompatible materials.[2]
- Incompatible Materials: Strong acids, bases, metals, glass, and oxidizing agents.[3][6]
- Hazardous Decomposition Products: When heated to decomposition, it emits highly corrosive fumes of hydrogen fluoride and sodium fluoride.[2][6]

This guide is intended to provide a comprehensive overview of the safety and technical data for **sodium bifluoride**. It is not a substitute for a thorough review of the specific Safety Data Sheet provided by the manufacturer and adherence to all institutional and regulatory safety protocols. Always consult the most current SDS for the material you are using.

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- To cite this document: BenchChem. [Sodium Bifluoride: A Comprehensive Safety and Technical Analysis for Research and Development]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b072585#sodium-bifluoride-safety-data-sheet-sds-analysis>]

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